Technical Guide: 2-Methylpropanohydrazide Derivatives and Analogs

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Compound of Interest

Compound Name:	*2-Methylpropanimidohydrazide*
CAS No.:	*75276-52-7*
Cat. No.:	*B1419817*

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Strategic Synthesis, Heterocyclic Divergence, and Biological Applications

Executive Summary

2-Methylpropanohydrazide (Isobutyric acid hydrazide, CAS 3619-17-8) represents a privileged scaffold in medicinal chemistry, distinguished from simple acetylhydrazides by its isopropyl moiety. This steric bulk modulates lipophilicity (

) and metabolic stability without compromising the reactivity of the hydrazide pharmacophore. This guide details the robust synthesis of the core scaffold and its divergence into bioactive 1,2,4-triazoles and 1,3,4-oxadiazoles—critical motifs in modern antimicrobial and anti-inflammatory drug design.

Chemical Architecture & Core Synthesis

The synthesis of 2-methylpropanohydrazide is a nucleophilic acyl substitution. While seemingly trivial, the steric hindrance of the isopropyl group requires specific thermal control to prevent the formation of the symmetrical di-isobutyrylhydrazine byproduct.

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Optimized Synthesis Protocol

Objective: Synthesis of 2-methylpropanohydrazide from methyl isobutyrate with >90% purity.

Reagents:

- Methyl isobutyrate (1.0 eq)[1]
- Hydrazine hydrate (80% or 99%, 2.5 eq - Critical Excess)
- Ethanol (Absolute, solvent)

Step-by-Step Methodology:

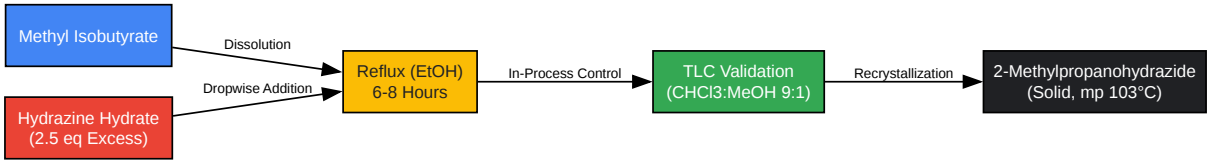
- Charge: In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve Methyl isobutyrate (0.1 mol) in 50 mL of absolute ethanol.
- Addition: Add Hydrazine hydrate (0.25 mol) dropwise over 15 minutes at room temperature.
  - Scientist's Note: The 2.5 molar excess is non-negotiable. A 1:1 ratio favors the formation of the dimer (R-CONH-NHCO-R) due to the nucleophilicity of the product hydrazide.
- Reflux: Attach a reflux condenser and heat the mixture to 80°C (gentle reflux) for 6–8 hours.
  - Validation: Monitor via TLC (System: Chloroform/Methanol 9:1). The ester spot (

) should disappear; the hydrazide appears at lower

    due to H-bonding.
- Isolation: Concentrate the reaction mixture under reduced pressure (rotary evaporator) to remove ethanol and excess hydrazine.
- Purification: The residue will solidify upon cooling. Recrystallize from ethanol/ether (1:1).
  - Target: White crystalline solid.
  - Melting Point: 103–104°C [1].

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Synthesis Workflow Diagram



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Figure 1: Optimized workflow for the synthesis of the 2-methylpropanohydrazide core, emphasizing the critical excess of hydrazine to prevent dimerization.

Heterocyclic Divergence: The "Killer App"

The primary utility of 2-methylpropanohydrazide lies in its conversion into 5-membered nitrogen heterocycles. The isopropyl group at position 5 (of the resulting ring) provides a hydrophobic anchor often required for binding to bacterial enzymes or fungal sterol 14

-demethylase.

Pathway A: Synthesis of 1,3,4-Oxadiazoles

Reaction with carbon disulfide (

) in alkaline media yields oxadiazole thiones. These are bioisosteres of esters and amides but possess improved metabolic stability.

- Mechanism: The hydrazide nitrogen attacks

  to form a dithiocarbazate salt, which undergoes intramolecular cyclodehydration.

- Protocol Insight: The addition of KOH is essential to form the potassium dithiocarbazate intermediate, which is soluble. Acidification (HCl) triggers the cyclization and precipitation of the thione [2].

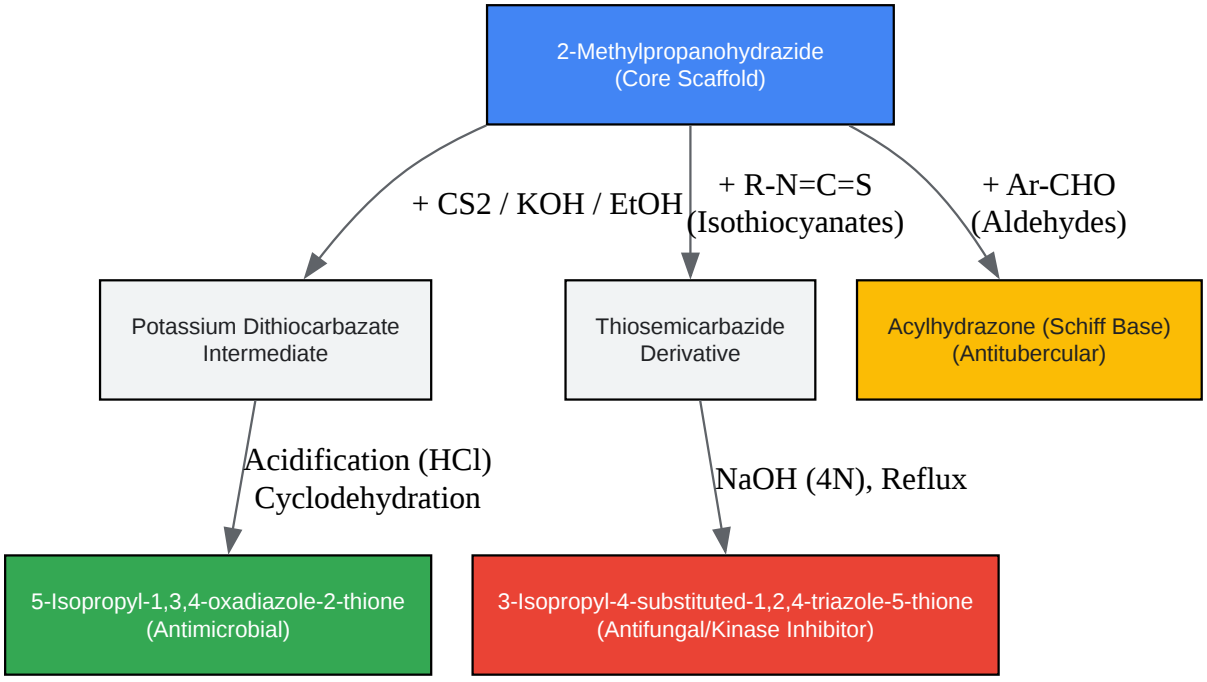
Pathway B: Synthesis of 1,2,4-Triazoles

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Triazoles are synthesized by reacting the hydrazide with isothiocyanates to form thiosemicarbazides, followed by base-catalyzed cyclization.

- Significance: The 1,2,4-triazole ring is the pharmacophore of blockbuster antifungals (e.g., Fluconazole). The 2-methylpropanohydrazide derivative introduces a 3-isopropyl substituent, distinct from the methyl/phenyl groups in standard libraries.

Divergent Synthesis Map



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Figure 2: Divergent synthetic pathways transforming the hydrazide core into three distinct bioactive classes: Oxadiazoles, Triazoles, and Schiff Bases.

Biological Applications & SAR Analysis[2][3]

The isopropyl group (

-Pr) in these derivatives is not merely a spacer; it actively influences the Structure-Activity Relationship (SAR).

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Antimicrobial Activity

Derivatives of 2-methylpropanohydrazide, particularly the 1,2,4-triazole-3-thiones, exhibit potent activity against Gram-positive bacteria.[2]

- Mechanism: The thione (

) moiety can tautomerize to a thiol (

  ), capable of chelating metal ions essential for bacterial enzyme function or interacting with thiol-dependent residues in proteins [3].
- The Isopropyl Effect: Compared to methyl analogs, the isopropyl group increases lipophilicity (

  ), enhancing penetration through the lipid-rich mycobacterial cell wall (relevant for M. tuberculosis research) [4].

Comparative Activity Data (Representative)

Derivative Class	Substituent (R)	Target Organism	MIC (g/mL)	Mechanism Insight
Hydrazide Core	-	E. coli	>100	Weak activity; requires cyclization.
1,2,4-Triazole	4-Chlorophenyl	S. aureus	12.5	Halogen bond + Hydrophobic pocket fill.
1,3,4-Oxadiazole	-SH (Thione)	C. albicans	25.0	Bioisostere of antifungal azoles.
Schiff Base	2-OH-Phenyl	M. tuberculosis	6.25	Iron chelation via phenolic -OH and imine N.

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Analytical Characterization Standards

To ensure the integrity of your synthesis, the following spectroscopic signatures must be validated.

Proton NMR (NMR, 400 MHz, DMSO-)

The isopropyl group provides a distinct diagnostic pattern that confirms the core structure is intact.

- 1.05 ppm (d, 6H): Methyl protons of the isopropyl group.
- 2.35 ppm (sept, 1H): Methine proton (

) of the isopropyl group.
- 4.15 ppm (br s, 2H):

  protons (Exchangeable with

).
- 8.90 ppm (br s, 1H): Amide

  proton.

IR Spectroscopy (KBr Pellet)

- 3300–3200 cm

  : N-H stretching (doublet for primary amine).
- 1660–1640 cm

  : C=O stretching (Amide I band). Note: This band disappears if cyclized to a triazole/oxadiazole, serving as a reaction monitor.

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